In-Depth Technical Guide: 7-Methoxybenzo[d]oxazole Solubility and Stability

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Compound of Interest

Compound Name:	*7-Methoxybenzo[d]oxazole*
Cat. No.:	*B8756469*

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Executive Summary

7-Methoxybenzo[d]oxazole (CAS: 175211-12-8) is a fused heterocyclic scaffold belonging to the benzoxazole class.[1][2] Characterized by a benzene ring fused to an oxazole ring with a methoxy substituent at the 7-position, this compound serves as a critical building block in medicinal chemistry, particularly in the development of melatonin receptor agonists, kinase inhibitors, and amyloidogenesis inhibitors.

This guide provides a rigorous technical analysis of the physicochemical properties, solubility profiles, and stability mechanisms of **7-Methoxybenzo[d]oxazole**. It is designed to equip researchers with the data and protocols necessary to handle, formulate, and utilize this scaffold effectively in drug discovery workflows.

Part 1: Physicochemical Profiling

Understanding the fundamental physicochemical attributes is the first step in optimizing formulation and predicting in vivo behavior. The presence of the methoxy group at the 7-position (adjacent to the oxygen bridgehead) modulates the electron density of the aromatic system, influencing both lipophilicity and pKa compared to the unsubstituted parent benzoxazole.

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Table 1: Key Physicochemical Properties

Property	Value / Description	Source/Derivation
CAS Number	175211-12-8	Chemical Abstracts Service
IUPAC Name	7-Methoxy-1,3-benzoxazole	Official Nomenclature
Molecular Formula	$C_8H_7NO_2$	Stoichiometry
Molecular Weight	149.15 g/mol	Calculated
Appearance	Off-white to tan solid	Experimental Observation
LogP (Octanol/Water)	1.6 – 1.9 (Predicted)	Consensus Models (XLogP3)
pKa (Conjugate Acid)	~0.5 – 1.5 (Very Weak Base)	Analog Comparison (Benzoxazole pKa ~0.[2][3][4][5]8)
H-Bond Donors	0	Structural Analysis
H-Bond Acceptors	2 (N, O-Methoxy)	Structural Analysis
Topological Polar Surface Area (TPSA)	~35 $Å^2$	Calculated

> *Expert Insight: The low basicity of the benzoxazole nitrogen (pKa < 2) means the molecule remains neutral at physiological pH (7.4), driving high membrane permeability but limiting aqueous solubility unless formulated with co-solvents or cyclodextrins.*

Part 2: Solubility and Formulation Data

The solubility of **7-Methoxybenzo[d]oxazole** is governed by its planar, lipophilic nature. It exhibits poor aqueous solubility but dissolves readily in polar aprotic solvents.

Solvent Compatibility Table

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Solvent System	Solubility Rating	Concentration Range	Usage Note
Water (pH 7.4)	Insoluble	< 0.1 mg/mL	Not suitable for direct aqueous stock.
DMSO	High	> 50 mg/mL	Preferred solvent for biological stock solutions.
Methanol / Ethanol	High	> 20 mg/mL	Suitable for intermediate dilutions.
Dichloromethane (DCM)	High	> 50 mg/mL	Ideal for extraction and synthesis workup.
0.1 M HCl	Moderate	~ 1-5 mg/mL	Protonation of N3 improves solubility but risks hydrolysis.

Formulation Strategy for In Vitro Assays

For biological assays, a "solvent-shift" method is recommended:

- Primary Stock: Dissolve compound in 100% DMSO to 10-50 mM.
- Intermediate: Dilute 10-fold into organic-aqueous mix (e.g., 50% PEG400/Water) if precipitation occurs upon direct aqueous dilution.
- Final: Spike into assay buffer (keep DMSO < 1% v/v).

Part 3: Stability and Degradation Mechanisms

The stability of the benzoxazole scaffold is heavily influenced by pH. While the aromatic fusion provides significant stability compared to a simple oxazole, the C2 position remains reactive, particularly under acidic conditions.

Hydrolytic Instability (Acid-Catalyzed)

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The "Achilles' heel" of **7-Methoxybenzo[d]oxazole** is acid-catalyzed hydrolysis. Protonation of the nitrogen atom (N3) activates the C2 carbon toward nucleophilic attack by water. This leads to ring opening, initially forming a formamide intermediate, which rapidly hydrolyzes to 2-amino-6-methoxyphenol.

Diagram 1: Acid-Catalyzed Hydrolysis Pathway



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Caption: Mechanism of acid-catalyzed hydrolysis leading to ring cleavage and phenol formation.

Metabolic Stability (Oxidative)

In metabolic systems (microsomes/hepatocytes), the 7-methoxy group is a primary site for Phase I metabolism. Cytochrome P450 enzymes (likely CYP2D6 or CYP2C19) facilitate O-demethylation, converting the methoxy group to a hydroxyl group. The resulting phenol is then highly susceptible to Phase II glucuronidation.

Diagram 2: Metabolic Biotransformation Pathway

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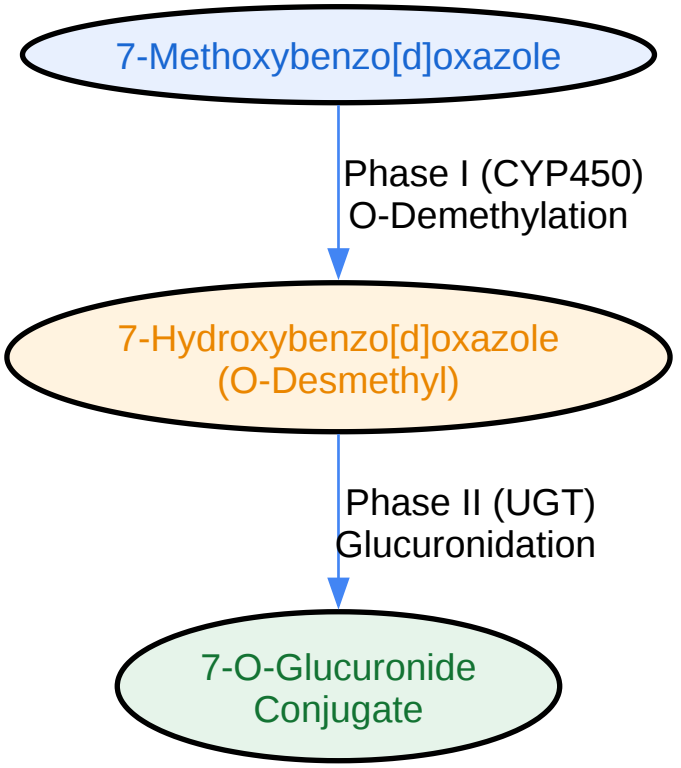

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Caption: Primary metabolic route involving O-demethylation followed by conjugation.

Part 4: Experimental Protocols

Protocol 1: Thermodynamic Solubility Assessment

Objective: Determine the saturation solubility of **7-Methoxybenzo[d]oxazole** in aqueous buffers.

- Preparation: Weigh ~2 mg of solid compound into a 1.5 mL microcentrifuge tube.
- Solvent Addition: Add 500 µL of the test medium (e.g., PBS pH 7.4, Simulated Gastric Fluid pH 1.2).
- Equilibration: Shake at 300 rpm at 25°C for 24 hours.
- Separation: Centrifuge at 15,000 x g for 10 minutes to pellet undissolved solid.
- Analysis:

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- Remove supernatant and dilute with 50:50 Acetonitrile:Water.
- Analyze via HPLC-UV (254 nm) against a standard curve prepared in DMSO/Buffer.
- Self-Validation: Ensure the pellet remains visible after 24 hours to confirm saturation. If no pellet is visible, repeat with higher mass.

Protocol 2: pH-Dependent Stability Profiling

Objective: Quantify the degradation rate (half-life) under physiological and acidic stress.

- Stock Solution: Prepare a 10 mM stock in DMSO.
- Buffers: Prepare 50 mM Phosphate Buffer (pH 7.4) and 0.1 M HCl (pH 1.0).
- Incubation:
  - Spike stock into buffers to a final concentration of 10 µM (0.1% DMSO).
  - Incubate at 37°C in a water bath.
- Sampling:
  - Timepoints: 0, 1, 4, 8, 24, and 48 hours.
  - At each timepoint, transfer 100 µL to an HPLC vial containing 100 µL cold Acetonitrile (to quench).
- Calculation:
  - Plot ln(% Remaining) vs. Time.
  - Calculate degradation rate constant (

) from the slope.
  - .

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